

A Comprehensive Technical Guide to Caffeoyltryptophan: Chemical and Physical Properties

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Compound of Interest		
Compound Name:	Caffeoyltryptophan	
Cat. No.:	B1649275	Get Quote

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Abstract

Caffeoyltryptophan, a naturally occurring phenolic amide, has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides an in-depth overview of the chemical and physical properties of **Caffeoyltryptophan**, alongside detailed experimental protocols for its synthesis, extraction, and analysis. Furthermore, this document elucidates its biological activities, including its role as an inhibitor of protein tyrosine phosphatase 1B (PTP1B) and α -glucosidase, as well as its antioxidant, anti-inflammatory, and neuroprotective properties. A key focus is placed on its potential mechanism of action involving the Protein Phosphatase 2A (PP2A) signaling pathway.

Chemical and Physical Properties

Caffeoyltryptophan, also known as N-**Caffeoyltryptophan** or trans-Caffeoyl-L-tryptophan, is a conjugate of caffeic acid and the amino acid L-tryptophan. Its chemical structure combines the antioxidant properties of a phenolic compound with the biological significance of an essential amino acid.

Chemical Identifiers and Molecular Characteristics



A summary of the key chemical identifiers and molecular properties of **Caffeoyltryptophan** is presented in Table 1.

Property	Value	Reference
IUPAC Name	(2S)-2-[[(E)-3-(3,4- dihydroxyphenyl)prop-2- enoyl]amino]-3-(1H-indol-3- yl)propanoic acid	
CAS Number	109163-69-1	_
Molecular Formula	C20H18N2O5	
Molecular Weight	366.37 g/mol	_
Canonical SMILES	C1=CC=C2C(=C1)C(=CN2)C INVALID-LINK NC(=O)/C=C/C3=CC(=C(C=C 3)O)O	
InChI Key	XITPERBRJNUFSB- BVBGJJFLSA-N	_
Synonyms	N-Caffeoyltryptophan, trans- Caffeoyl-L-tryptophan, Javamide-II	_

Physical and Chemical Properties

The known and predicted physical and chemical properties of **Caffeoyltryptophan** are detailed in Table 2.



Property	Value	Reference
Physical State	White to off-white solid	
Boiling Point	771.3 ± 60.0 °C (Predicted)	-
Density	1.460 ± 0.06 g/cm³ (Predicted)	-
рКа	3.0 ± 0.10 (Predicted)	-
XLogP3	2.0	
Hydrogen Bond Donors	5	_
Hydrogen Bond Acceptors	6	-
UV Absorption Maxima	290 nm and 320 nm	-

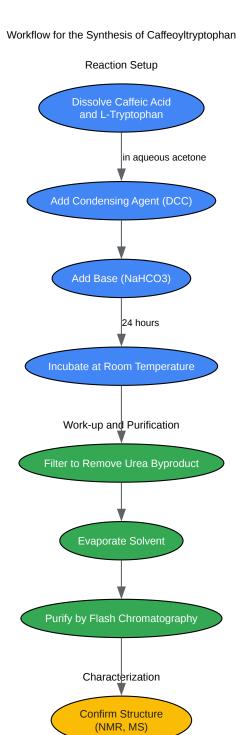
Experimental Protocols

This section provides detailed methodologies for key experiments related to the synthesis, extraction, analysis, and biological evaluation of **Caffeoyltryptophan**.

Synthesis of Caffeoyltryptophan

The synthesis of **Caffeoyltryptophan** can be achieved through the amidation of caffeic acid with L-tryptophan. A general one-pot synthesis protocol is described below.





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Caption: Workflow for the one-pot synthesis of Caffeoyltryptophan.



Methodology:

- Reaction Mixture Preparation: Dissolve equimolar amounts of caffeic acid, L-tryptophan, N,N'-dicyclohexylcarbodiimide (DCC), and sodium bicarbonate in an aqueous acetone solution.
- Reaction: Stir the mixture at room temperature for approximately 24-25 hours.
- Work-up: Filter the reaction mixture to remove the dicyclohexylurea byproduct.
- Purification: Concentrate the filtrate under reduced pressure and purify the crude product by flash chromatography.
- Characterization: Confirm the structure of the synthesized Caffeoyltryptophan using nuclear magnetic resonance (NMR) and mass spectrometry (MS).

Extraction of Caffeoyltryptophan from Coffee Beans

Caffeoyltryptophan is naturally present in coffee beans. The following protocol outlines a general procedure for its extraction.

Methodology:

- Sample Preparation: Grind green coffee beans into a fine powder.
- Extraction: Macerate the coffee powder with a polar solvent mixture, such as methanol/water or ethanol/water, at a temperature between 45°C and 60°C for 4 to 40 hours.
- Filtration and Concentration: Filter the extract to remove solid particles and concentrate the filtrate under reduced pressure.
- Purification: The crude extract can be further purified using techniques like solid-phase extraction (SPE) or preparative high-performance liquid chromatography (HPLC).

HPLC Analysis of Caffeoyltryptophan

High-performance liquid chromatography is a common method for the quantification of **Caffeoyltryptophan** in various samples.



Methodology:

- Chromatographic System: Utilize a reversed-phase HPLC system equipped with a C18 column.
- Mobile Phase: Employ a gradient elution with a mobile phase consisting of an aqueous solution with an acidifier (e.g., formic acid or acetic acid) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: Detect Caffeoyltryptophan using a UV detector at its absorption maxima of 290 nm and 320 nm, or a fluorescence detector.
- Quantification: Prepare a standard curve with known concentrations of **Caffeoyltryptophan** to quantify the amount in the sample.

Biological Activity Assays

Methodology:

- Reaction Mixture: Prepare a reaction mixture containing recombinant human PTP1B enzyme, a buffer solution (e.g., Tris-HCl with EDTA and DTT), and various concentrations of Caffeoyltryptophan.
- Substrate Addition: Initiate the enzymatic reaction by adding the substrate, p-nitrophenyl phosphate (pNPP).
- Incubation: Incubate the reaction mixture at 37°C for a defined period.
- Measurement: Measure the absorbance of the product, p-nitrophenol, at 405 nm using a spectrophotometer.
- IC₅₀ Determination: Calculate the concentration of Caffeoyltryptophan that inhibits 50% of the PTP1B activity (IC₅₀).

Methodology:

• Enzyme and Inhibitor Incubation: Pre-incubate α-glucosidase enzyme with varying concentrations of **Caffeoyltryptophan** in a phosphate buffer (pH 6



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